

Proper Disposal of 1,4-Diiodobutane-13C4: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1,4-Diiodobutane-13C4

Cat. No.: B15558432

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **1,4-Diiodobutane-13C4**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Handling Precautions

1,4-Diiodobutane is classified as a skin and eye irritant and may cause respiratory irritation.^[1] Before handling, it is imperative to be familiar with the associated hazards.

Personal Protective Equipment (PPE): Always wear the following appropriate PPE when handling **1,4-Diiodobutane-13C4**:

- **Gloves:** Chemically resistant gloves, such as nitrile rubber, are required. Always inspect gloves before use and use proper removal techniques to avoid skin contact.^{[1][2]}
- **Eye Protection:** Chemical safety goggles are mandatory.^[3] For tasks with a higher risk of splashing, a face shield should also be used.
- **Lab Coat:** A fully buttoned lab coat must be worn.^[4]
- **Ventilation:** All handling of this compound should occur within a properly functioning chemical fume hood to avoid inhalation of vapors.^{[1][4]}

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water and remove contaminated clothing.[1][5]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and seek medical attention.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1][5]

Disposal Procedures for 1,4-Diiodobutane-13C4

As **1,4-Diiodobutane-13C4** is a stable isotope-labeled compound, its disposal is governed by the chemical hazards of the parent compound, 1,4-diiodobutane, which is a halogenated organic compound.[6] No additional precautions for radioactivity are necessary for stable isotopes like Carbon-13.[7]

Step 1: Waste Identification and Segregation

- Waste Characterization: **1,4-Diiodobutane-13C4** is classified as a halogenated organic hazardous waste.[6]
- Segregation: It is crucial to segregate halogenated waste from non-halogenated waste streams to ensure proper disposal.[6][8] Do not mix this waste with acids, bases, or oxidizers.[8]

Step 2: Waste Collection and Labeling

- Container: Collect waste **1,4-Diiodobutane-13C4** in a designated, compatible, and properly sealed hazardous waste container.[4][8] Polyethylene or glass containers are generally suitable.[4][8] The use of metal containers is not recommended as halogenated solvents can produce acids that corrode metal.[4]

- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**1,4-Diiodobutane-13C4**," and the approximate quantity.

Step 3: Storage of Waste

- Location: Store the sealed waste container in a designated, well-ventilated, and cool area, away from direct sunlight and sources of ignition.[\[4\]](#)
- Secondary Containment: It is best practice to store the primary waste container within a secondary containment vessel to prevent spills.[\[4\]](#)

Step 4: Disposal Request and Pickup

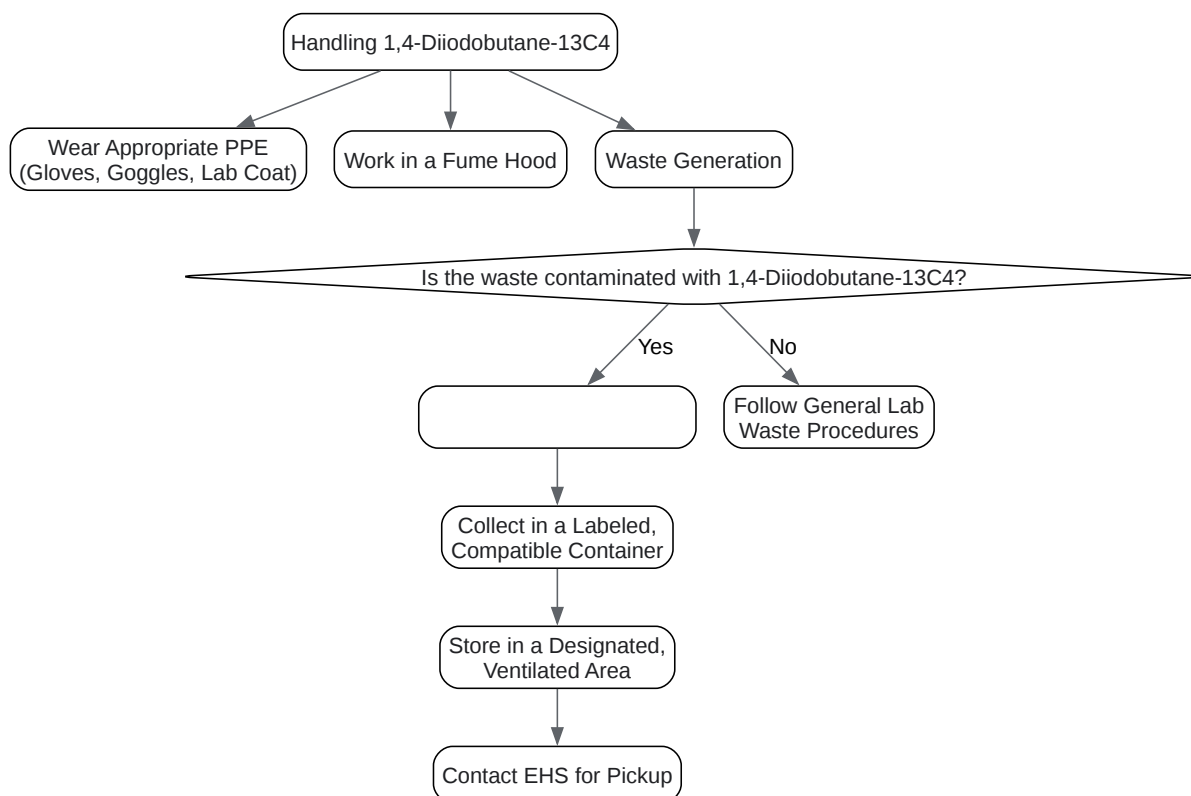
- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for your hazardous waste.[\[8\]](#)
- Documentation: Complete any required waste disposal forms as per your institution's protocol.

Spill Cleanup: In the event of a small spill, absorb the material with an inert, non-combustible absorbent (such as vermiculite or sand).[\[1\]](#)[\[4\]](#) Carefully collect the absorbed material into a labeled hazardous waste container.[\[1\]](#)[\[8\]](#) Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.[\[8\]](#) For large spills, evacuate the area and contact your EHS department immediately.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C4H8I2	[3]
Molecular Weight	309.91 g/mol	[3]
Melting Point	6 °C / 42.8 °F	[3]
Boiling Point	147 - 152 °C @ 26 mmHg	[3]
Flash Point	> 110 °C / > 230 °F	[3]
Specific Gravity	2.350 g/cm ³	[3]

Disposal Workflow



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Caption: Logical workflow for the proper disposal of **1,4-Diiodobutane-13C4**.

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